

Role of GPR40 agonist 5 in glucose-stimulated insulin secretion (GSIS)

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Compound of Interest

Compound Name: GPR40 agonist 5

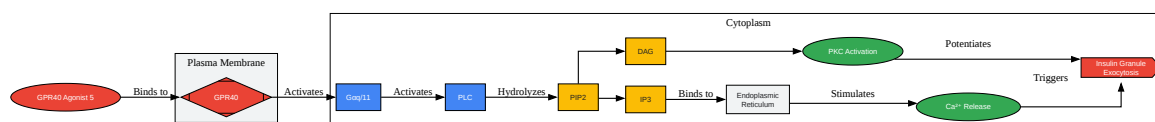
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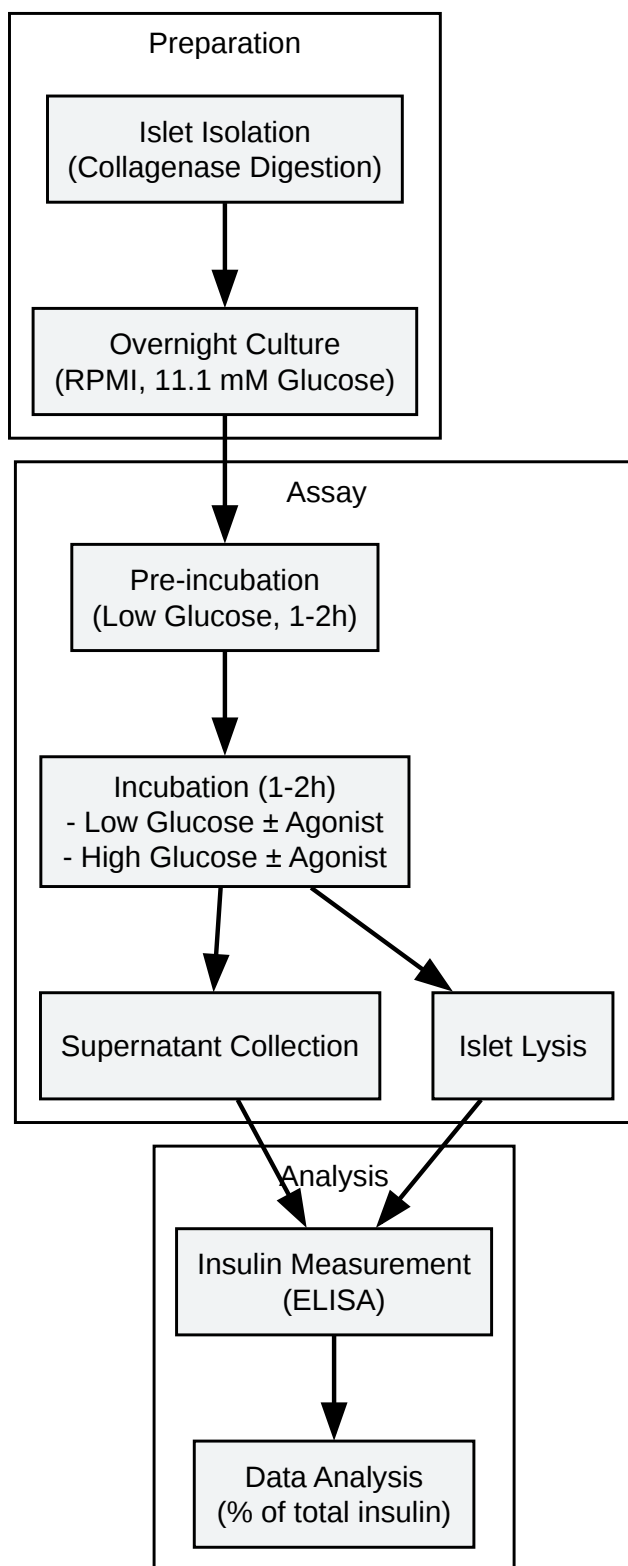
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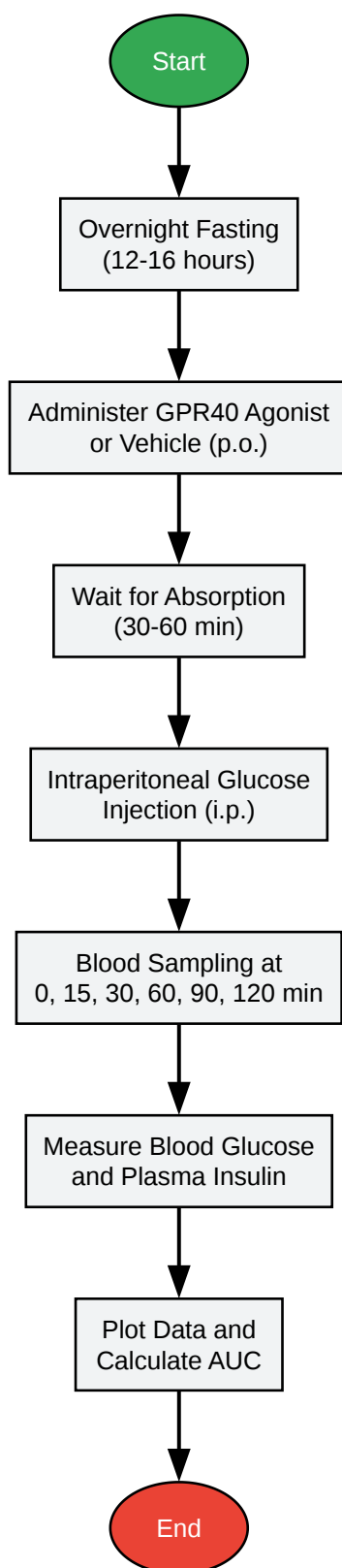
GPR40 Signaling Pathway in Pancreatic β -Cells

The activation of GPR40 by an agonist initiates a cascade of intracellular events that augment insulin secretion. GPR40 primarily couples to the $G_{\alpha q}/11$ protein subunit.[3] This coupling activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two secondary messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[3][4]

IP3 binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium (Ca^{2+}) into the cytoplasm.[3][4] The resulting increase in intracellular Ca^{2+} concentration is a key signal for the exocytosis of insulin-containing granules.[4] Simultaneously, DAG activates protein kinase C (PKC), which can further potentiate insulin secretion through various downstream mechanisms.[5] Some GPR40 agonists, particularly those classified as ago-allosteric modulators (AgoPAMs), may also engage $G_{\alpha s}$ signaling, leading to an increase in cyclic AMP (cAMP) levels, further amplifying the insulin secretory response.[6]







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